

analytical methods for 5-Amino-2-methoxybenzenesulfonic acid characterization

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Compound of Interest

Compound Name:	5-Amino-2-methoxybenzenesulfonic acid
Cat. No.:	B1585598

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An In-Depth Technical Guide Application Note: Comprehensive Characterization of **5-Amino-2-methoxybenzenesulfonic Acid**

Introduction

5-Amino-2-methoxybenzenesulfonic acid (CAS No: 6470-17-3) is a crucial intermediate in the synthesis of various dyes, pigments, and pharmacologically active compounds. Its purity and structural integrity are paramount to ensuring the quality, safety, and efficacy of the final products. This application note provides a comprehensive guide to the essential analytical methods required for the robust characterization of this compound. We will delve into chromatographic, spectroscopic, and thermal analysis techniques, offering both theoretical explanations and detailed, field-proven protocols. The multi-faceted approach described herein ensures a self-validating system for quality control and structural elucidation.

Physicochemical Properties

A foundational understanding of the material's basic properties is the first step in any analytical workflow.

Property	Value	Source(s)
IUPAC Name	5-amino-2-methoxybenzenesulfonic acid	[1]
CAS Number	6470-17-3	[2] [3]
Molecular Formula	C ₇ H ₉ NO ₄ S	[1] [2] [3]
Molecular Weight	203.22 g/mol	[1]
Melting Point	314-318 °C	[2]
Appearance	Solid (e.g., White to light yellow powder/crystal)	[4]

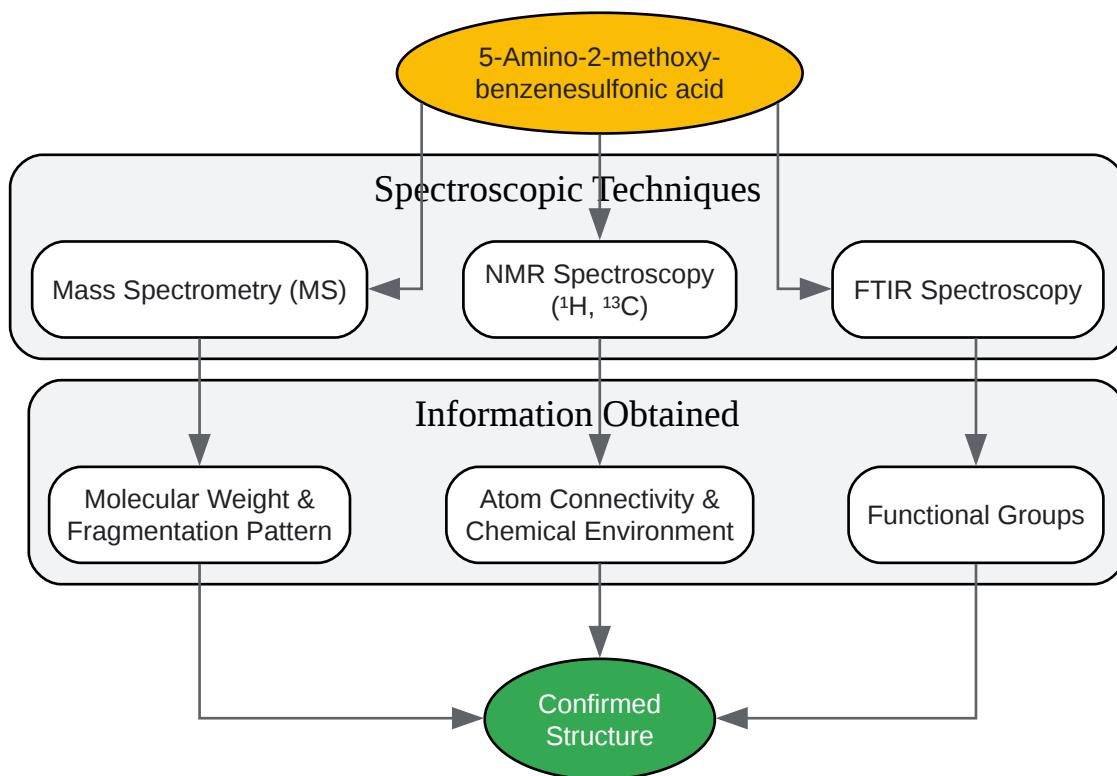
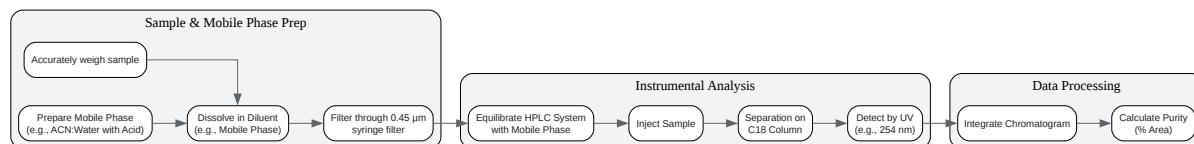
Chromatographic Analysis for Purity and Quantification: HPLC

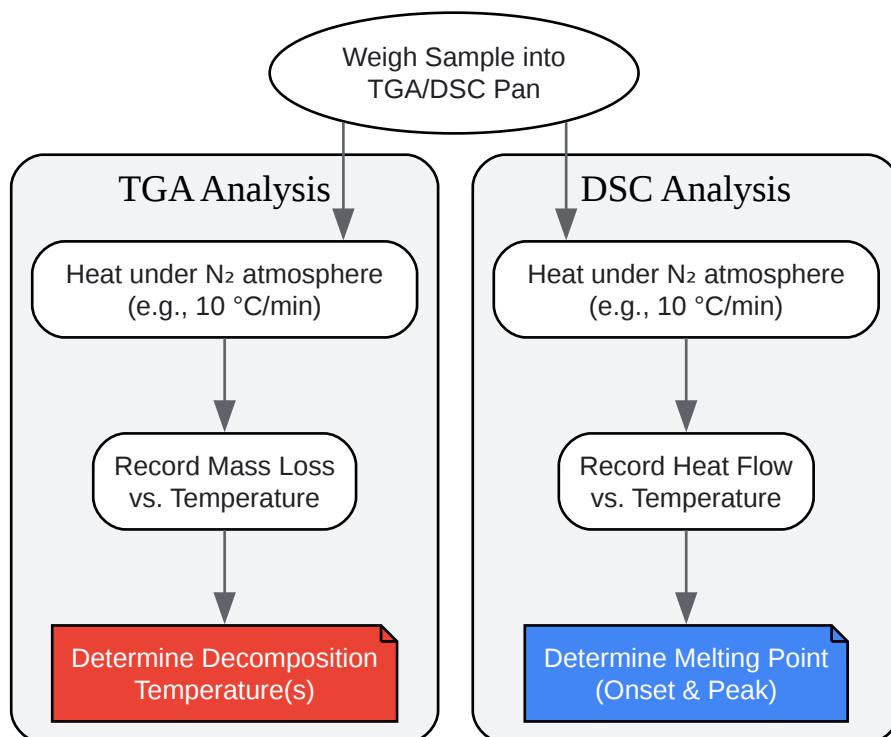
High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of **5-Amino-2-methoxybenzenesulfonic acid** and quantifying it in the presence of impurities. A reversed-phase (RP) method is typically employed, separating compounds based on their hydrophobicity.

Causality Behind Experimental Choices:

- Reversed-Phase C18 Column: The nonpolar stationary phase (C18) effectively retains the aromatic benzene ring of the analyte, while the polar functional groups (amino, sulfonic acid, methoxy) allow for fine-tuned elution with a polar mobile phase.
- Acidified Mobile Phase: The addition of an acid (like phosphoric or formic acid) to the mobile phase is critical. It suppresses the ionization of the sulfonic acid group, leading to a more consistent retention time and improved peak shape by minimizing tailing.
- UV Detection: The aromatic nature of the compound provides strong UV absorbance, making a UV detector a simple and robust choice for detection and quantification.

Workflow for HPLC Analysis





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